

Technical Support Center: 4-Methylpent-3-enal

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Compound of Interest

Compound Name: 4-methylpent-3-enal

Cat. No.: B1614703

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This technical support center provides essential information for the safe storage and handling of **4-methylpent-3-enal**. Please consult this guide for troubleshooting common issues and for answers to frequently asked questions.

Troubleshooting Guide

This guide addresses specific issues that may be encountered during the storage and handling of **4-methylpent-3-enal**.

Issue	Possible Cause(s)	Recommended Action(s)
Visible degradation or change in color of the chemical.	Exposure to light, air (oxygen), or elevated temperatures. Contamination.	Store in a cool, dark place in a tightly sealed, inert gas-flushed container. Verify the purity of the material before use.
Pressure buildup inside the storage container.	Storage at elevated temperatures causing vaporization. Potential for peroxide formation.	Store in a cool, well-ventilated area. Do not open if peroxides are suspected. Test for peroxides before use, especially after prolonged storage.
Inconsistent experimental results.	Degradation of the aldehyde. Contamination of the sample. Improper handling.	Use fresh or recently purified 4-methylpent-3-enal. Ensure all glassware and equipment are clean and dry. Handle the compound under an inert atmosphere if possible.
Strong, irritating odor in the laboratory.	Improperly sealed container. Spillage. Inadequate ventilation.	Ensure the container is tightly closed. Clean up any spills immediately following safety protocols. Work in a well-ventilated area or a fume hood. [1]

Frequently Asked Questions (FAQs)

Storage

- Q1: What are the ideal storage conditions for **4-methylpent-3-enal**?
 - A1: **4-methylpent-3-enal** should be stored in a cool, dark, and well-ventilated place. It should be kept in a tightly closed container, preferably under an inert atmosphere (e.g., argon or nitrogen) to prevent oxidation. Storage should be in a fireproof area.

- Q2: Are there any materials or chemicals that should not be stored with **4-methylpent-3-enal**?
 - A2: Yes, it should be stored separately from strong oxidizing agents.
- Q3: What is the recommended shelf life of **4-methylpent-3-enal**?
 - A3: The shelf life can vary depending on the purity and storage conditions. It is recommended to check the supplier's documentation. Due to its potential for peroxide formation, it should be tested for peroxides if stored for an extended period.[\[1\]](#)

Handling

- Q4: What personal protective equipment (PPE) is required when handling **4-methylpent-3-enal**?
 - A4: Wear protective gloves, protective clothing, and eye/face protection.[\[1\]](#) In case of insufficient ventilation, wear suitable respiratory protection.[\[1\]](#)
- Q5: What are the primary hazards associated with **4-methylpent-3-enal**?
 - A5: **4-methylpent-3-enal** is a flammable liquid and vapor.[\[1\]](#) It is harmful if swallowed or in contact with skin and toxic if inhaled.[\[1\]](#) It can cause skin and serious eye irritation.[\[1\]](#) It may also cause respiratory irritation, drowsiness, or dizziness.[\[1\]](#) Additionally, it may form explosive peroxides.[\[1\]](#)
- Q6: What should I do in case of a spill?
 - A6: For a small spill, absorb the material with a non-combustible absorbent material and place it in a suitable container for disposal. For a large spill, evacuate the area and ensure adequate ventilation. Avoid breathing vapors. Prevent it from entering drains.
- Q7: How should I dispose of **4-methylpent-3-enal** waste?
 - A7: Dispose of contents and container in accordance with local, regional, national, and international regulations. Do not dispose of it into the environment.

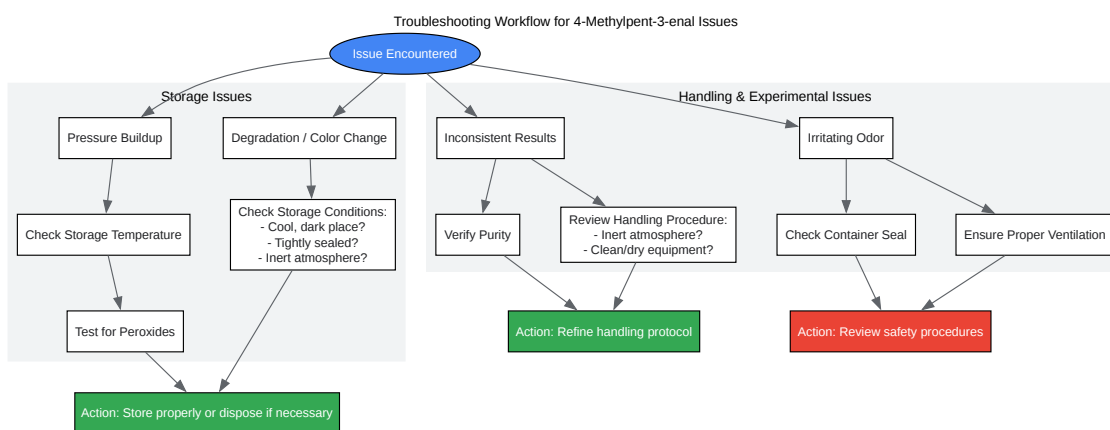
Chemical and Physical Properties

Property	Value
Molecular Formula	C6H10O[2][3][4]
Molecular Weight	98.14 g/mol [2][3]
Appearance	Colorless to light yellow liquid
Boiling Point	126 °C at 760 mmHg[3][4]
Flash Point	17.2 °C[3][4]
Density	0.829 g/cm ³ [3][4]

Experimental Protocols

Currently, specific experimental protocols for the use of **4-methylpent-3-enal** are not available in this database. It is recommended to consult relevant literature for detailed methodologies.

Visual Troubleshooting Workflow



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Caption: Troubleshooting workflow for common issues with **4-methylpent-3-enal**.

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